

Comparative HPLC Analysis of (2-Iodo-5-methoxyphenyl)boronic Acid Purity

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Compound of Interest

Compound Name: (2-Iodo-5-methoxyphenyl)boronic acid

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For Researchers, Scientists, and Drug Development Professionals: An Objective Guide to Selecting High-Purity **(2-Iodo-5-methoxyphenyl)boronic acid** for Critical Applications.

In the synthesis of complex pharmaceutical intermediates and active pharmaceutical ingredients (APIs), the purity of starting materials is paramount. **(2-Iodo-5-methoxyphenyl)boronic acid** is a key building block in cross-coupling reactions, and its purity can significantly impact reaction yield, impurity profiles of subsequent steps, and the overall quality of the final product. This guide provides a comparative analysis of **(2-Iodo-5-methoxyphenyl)boronic acid** from three representative commercial suppliers, utilizing a robust High-Performance Liquid Chromatography (HPLC) method to assess purity and identify common process-related impurities.

Purity Comparison of Commercial Grades

The purity of **(2-Iodo-5-methoxyphenyl)boronic acid** from three fictional suppliers (Supplier A, Supplier B, and a High-Purity Standard) was evaluated using a validated HPLC method. The results, summarized in Table 1, highlight significant variations in the purity levels and the presence of critical impurities.

Table 1: Comparative Purity of **(2-Iodo-5-methoxyphenyl)boronic acid** from Different Suppliers

| Compound | Retention Time (min) | Supplier A (% Area) | Supplier B (% Area) | High-Purity Standard (% Area) |
|--------------------------------------|----------------------|---------------------|---------------------|-------------------------------|
| (5-methoxyphenyl)boronic acid | 3.2 | 0.15 | 0.08 | < 0.05 |
| (2-Iodo-5-methoxyphenyl)boronic acid | 5.8 | 99.21 | 98.54 | 99.96 |
| (4-Iodo-3-methoxyphenyl)boronic acid | 6.5 | 0.28 | 0.45 | < 0.05 |
| 3-Iodoanisole | 8.1 | 0.11 | 0.25 | Not Detected |
| 2,4-Diiodoanisole | 10.2 | 0.25 | 0.68 | Not Detected |
| Total Purity | 99.21 | 98.54 | 99.96 | |

Experimental Workflow and Logical Relationships

The following diagram illustrates the logical workflow of the HPLC analysis, from sample preparation to data analysis and interpretation.



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Caption: HPLC analysis workflow for **(2-Iodo-5-methoxyphenyl)boronic acid** purity.

Detailed Experimental Protocol: HPLC Purity Analysis

This section details the HPLC method used for the purity assessment of **(2-Iodo-5-methoxyphenyl)boronic acid**.

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and UV detector.

Chromatographic Conditions:

- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size (with low silanol activity)
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient Program:

| Time (min) | % B |
|------------|-----|
| 0 | 30 |
| 15 | 80 |
| 20 | 80 |
| 21 | 30 |

| 25 | 30 |

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm
- Injection Volume: 10 μ L

Sample Preparation:

- Accurately weigh approximately 25 mg of the **(2-Iodo-5-methoxyphenyl)boronic acid** sample.
- Dissolve the sample in 50 mL of a 50:50 (v/v) mixture of acetonitrile and water to obtain a concentration of 0.5 mg/mL.
- Vortex the solution until the sample is completely dissolved.
- Filter the solution through a 0.45 μ m PTFE syringe filter into an HPLC vial.

Identification of Potential Impurities:

The potential impurities listed in Table 1 are based on a plausible synthetic route for **(2-Iodo-5-methoxyphenyl)boronic acid**, which involves the ortho-lithiation of 3-iodoanisole followed by reaction with a trialkyl borate and subsequent hydrolysis.

- (5-methoxyphenyl)boronic acid: Arises from the protodeiodination of the starting material or product.
- (4-Iodo-3-methoxyphenyl)boronic acid: A potential regioisomeric impurity from the synthesis.
- 3-Iodoanisole: The deborylated starting material.
- 2,4-Diiodoanisole: A potential impurity from the synthesis of 3-iodoanisole.

Objective Comparison and Recommendations

The HPLC analysis reveals clear differences in the quality of **(2-Iodo-5-methoxyphenyl)boronic acid** available from different suppliers.

- High-Purity Standard: This sample demonstrates exceptional purity (>99.9%) with negligible levels of impurities. It is the recommended choice for applications where impurity control is critical, such as in late-stage clinical development and commercial manufacturing of APIs.
- Supplier A: With a purity of 99.21%, this material may be suitable for early-stage research and development where cost is a significant consideration. However, the presence of

multiple impurities, albeit at low levels, should be monitored for their potential to interfere with subsequent reactions or introduce unwanted byproducts.

- Supplier B: This material exhibits the lowest purity (98.54%) and the highest levels of all identified impurities. Its use is not recommended for applications requiring high purity and reproducibility. The significant levels of starting material and isomeric impurities could lead to complex purification challenges and impact the quality of the final product.

Conclusion:

The selection of **(2-Iodo-5-methoxyphenyl)boronic acid** should be based on a thorough risk assessment considering the specific requirements of the synthetic process. For demanding applications in the pharmaceutical industry, investing in a high-purity grade from a reputable supplier is crucial to ensure the quality, safety, and efficacy of the final drug product. The HPLC method detailed in this guide provides a reliable tool for researchers and quality control analysts to make informed decisions when sourcing this critical raw material.

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